

Essential Safety and Operational Guide for Handling CE-224535

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Compound of Interest

Compound Name: CE-224535
CAS No.: 724424-43-5
Cat. No.: B1668769

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **CE-224535** (also known as PF-04905428; CAS No. 724424-43-5), a selective P2X7 receptor antagonist. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety and Handling

CE-224535 is a potent bioactive compound that requires careful handling to minimize exposure risk. The following personal protective equipment (PPE) and handling protocols are mandatory.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure. The following should be worn at all times when handling **CE-224535**:

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant, disposable (e.g., nitrile). Change frequently and immediately if contaminated.
Body Protection	Lab Coat	Full-sleeved, buttoned.
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect against splashes and airborne particles.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of the solid compound or concentrated solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plan: Storage and Preparation of Solutions

Proper storage and solution preparation are vital for maintaining the stability and efficacy of **CE-224535**.

Storage

Form	Storage Temperature	Duration
Solid	-20°C	1 month
	-80°C	6 months
Stock Solution (in DMSO)	-20°C	1 month
	-80°C	6 months

Note: Store in a sealed container, away from moisture. When stored at -80°C, it is recommended to use within 6 months. For storage at -20°C, use within 1 month.^[1]

Preparation of Stock and Working Solutions

The following protocols are for preparing solutions for research purposes. All preparations should be conducted in a chemical fume hood.

10 mM Stock Solution in DMSO: To prepare a 10 mM stock solution, dissolve the appropriate amount of **CE-224535** solid in DMSO. For example, for 1 mL of a 10 mM solution, use the appropriate weight of the compound.

Working Solutions for In Vivo Studies: The following are example protocols for preparing working solutions for administration.

Formulation	Protocol
PEG300, Tween-80, Saline	To 100 μ L of a 100 mg/mL DMSO stock solution, add 400 μ L of PEG300 and mix. Add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to reach a final volume of 1 mL. This yields a solution of ≥ 10 mg/mL.[1]
SBE- β -CD in Saline	To 100 μ L of a 100 mg/mL DMSO stock solution, add 900 μ L of 20% SBE- β -CD in saline and mix. This yields a solution of ≥ 10 mg/mL.[1]
Corn Oil	To 100 μ L of a 100 mg/mL DMSO stock solution, add 900 μ L of corn oil and mix. This protocol is not recommended for continuous dosing periods exceeding half a month.[1]

Disposal Plan

All waste containing **CE-224535** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Compound	Collect in a clearly labeled, sealed container for hazardous waste.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.
Solutions	Collect in a sealed, labeled hazardous waste container. Do not pour down the drain.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Protocols and Data

CE-224535 has been evaluated in clinical trials for rheumatoid arthritis.[2]

Clinical Trial Dosage

In a Phase IIA study, patients with active rheumatoid arthritis were administered **CE-224535** at a dose of 500 mg twice daily for 12 weeks.[2]

Pharmacokinetic Data in Animal Models

Species	Route	Dose	Bioavailability (F)
Rat	Oral	5 mg/kg	2.6%
Dog	Oral	-	59%
Monkey	Oral	-	22%

Note: The low oral bioavailability in rats is believed to be a species-specific phenomenon.[1]

Visualizations

Experimental Workflow: Preparation of a Working Solution

Stock Solution Preparation

Prepare 100 mg/mL Stock in DMSO

100 μ L Stock

Working Solution Preparation (PEG300/Tween-80/Saline)

Add 400 μ L PEG300

Mix Thoroughly

Add 50 μ L Tween-80

Mix Thoroughly

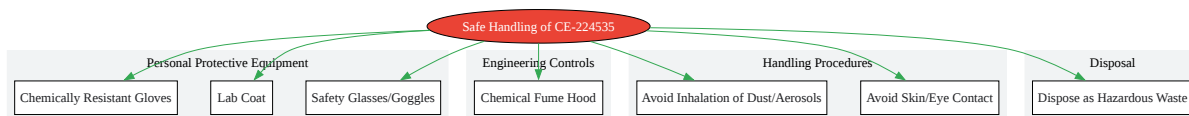
Add 450 μ L Saline

Mix to Final Volume of 1 mL

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Caption: Workflow for preparing a **CE-224535** working solution.

Logical Relationship: Safety Precautions for Handling CE-224535



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Caption: Key safety precautions for handling **CE-224535**.

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- 2. Efficacy and safety of CE-224,535, an antagonist of P2X7 receptor, in treatment of patients with rheumatoid arthritis inadequately controlled by methotrexate - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling CE-224535]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668769/docs#essential-safety-and-operational-guide-for-handling-ce-224535]

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